

An In-Depth Technical Guide to 1-Benzyl-6-oxopiperidine-3-carboxylic acid

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Compound of Interest

Compound Name: 1-Benzyl-6-oxopiperidine-3-carboxylic acid

Cat. No.: B2922083

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This guide provides a comprehensive technical overview of **1-Benzyl-6-oxopiperidine-3-carboxylic acid**, a heterocyclic compound of interest to researchers and professionals in drug discovery and organic synthesis. This document delves into its chemical identity, physicochemical properties, synthesis methodologies, and potential applications, with a focus on providing practical insights for its use in a laboratory setting.

Core Identification and Chemical Structure

1-Benzyl-6-oxopiperidine-3-carboxylic acid is a derivative of piperidine, a ubiquitous scaffold in medicinal chemistry. The presence of a benzyl group on the nitrogen atom, a ketone at the 6-position, and a carboxylic acid at the 3-position provides a unique combination of functionalities for further chemical modifications.

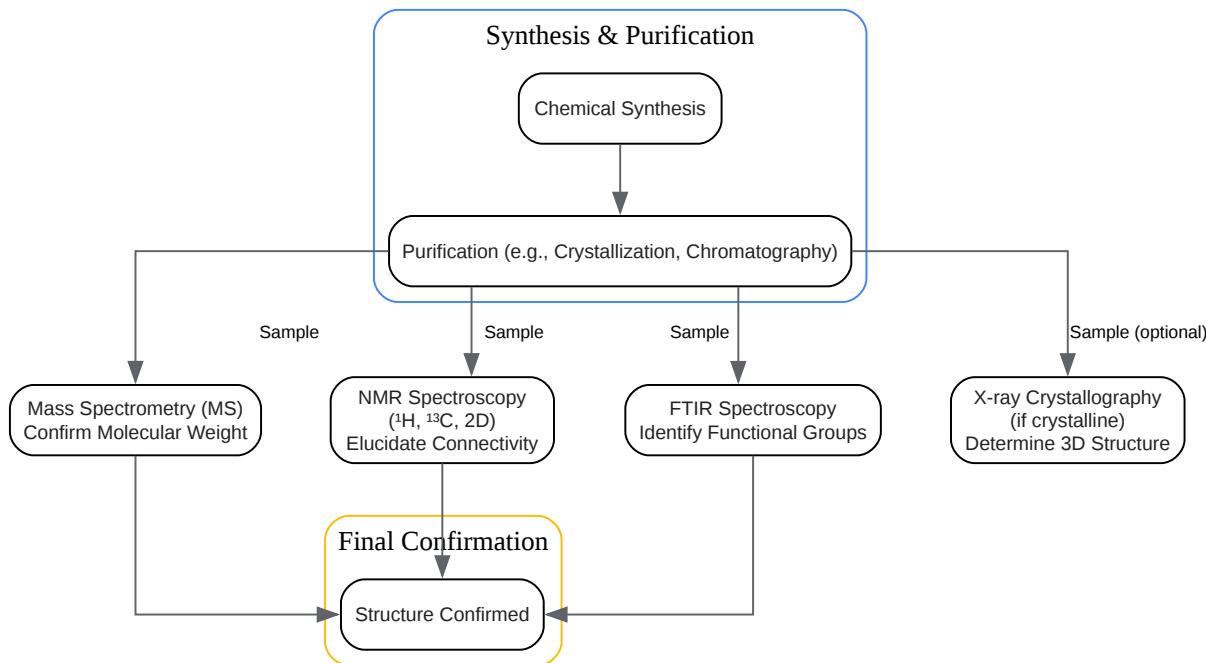
Chemical Identifiers

A clear and unambiguous identification of a chemical entity is paramount for research and regulatory purposes. The primary identifiers for **1-Benzyl-6-oxopiperidine-3-carboxylic acid** are summarized in the table below.

Identifier	Value	Source(s)
CAS Number	32749-55-6	[1] [2] [3]
Molecular Formula	C ₁₃ H ₁₅ NO ₃	[1] [2]
Molecular Weight	233.26 g/mol	[1] [2]
IUPAC Name	1-benzyl-6-oxopiperidine-3-carboxylic acid	[1]
Canonical SMILES	C1CC(=O)N(CC1C(=O)O)CC2=CC=CC=C2	[4]
InChI Key	QQVADMMBTIQOOR-UHFFFAOYSA-N	[2]

Structural Elucidation Workflow

The structural confirmation of a synthesized batch of **1-Benzyl-6-oxopiperidine-3-carboxylic acid** would typically follow a multi-step analytical workflow. This ensures the correct connectivity and stereochemistry of the molecule.

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Caption: Workflow for the structural elucidation of **1-Benzyl-6-oxopiperidine-3-carboxylic acid**.

Physicochemical and Spectroscopic Properties

While extensive experimental data for this specific molecule is not widely published, a combination of information from supplier safety data sheets and predictive models provides a general overview of its properties.

Physical Properties

Property	Value	Notes
Physical State	Solid	[2]
Melting Point	Not available	Data for the hydrochloride salt of a related methyl ester is 185 °C (decomposes).
Boiling Point	Not available	---
Solubility	Not available	Expected to be soluble in polar organic solvents.

Spectroscopic Data

Definitive, publicly available experimental spectra for **1-Benzyl-6-oxopiperidine-3-carboxylic acid** are scarce. However, predicted data and characteristic spectral features of its functional groups can guide its identification.

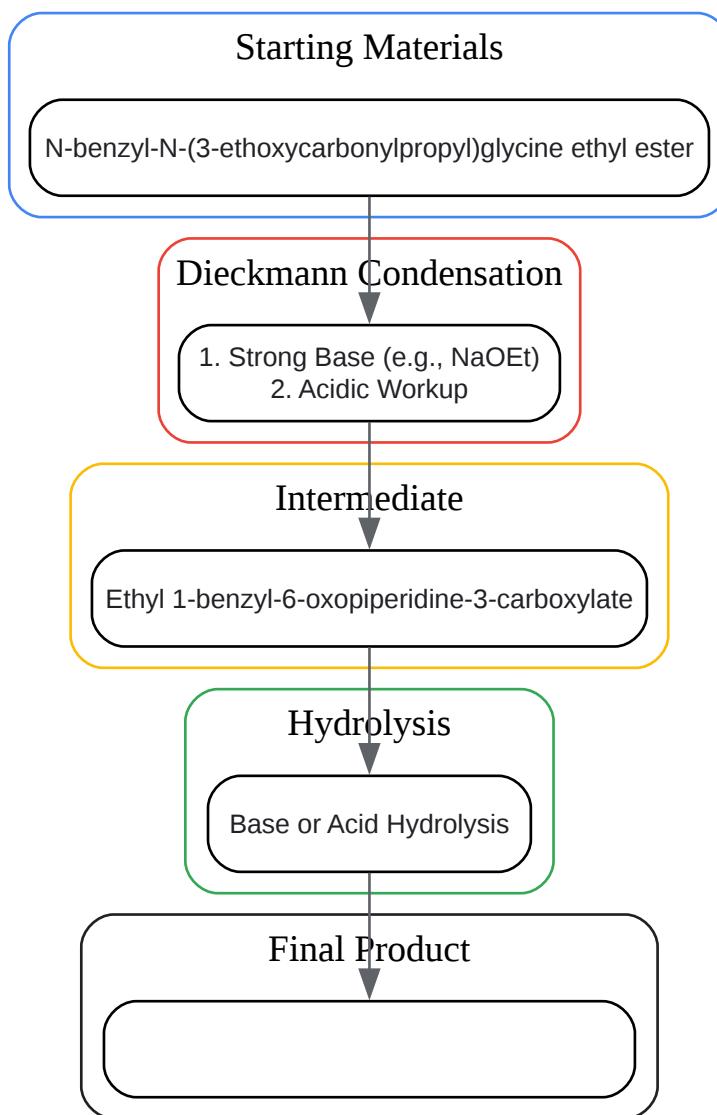
- Mass Spectrometry: Predicted mass spectral data suggests the following adducts: $[M+H]^+$ at m/z 234.11248 and $[M-H]^-$ at m/z 232.09792.[\[4\]](#)
- ^1H NMR Spectroscopy: While a spectrum for the exact molecule is not readily available, the expected proton NMR spectrum would show characteristic signals for the benzyl group (aromatic protons between δ 7.2-7.4 ppm and benzylic protons around δ 4.5-5.0 ppm), as well as aliphatic protons of the piperidine ring and a broad singlet for the carboxylic acid proton.
- FTIR Spectroscopy: The infrared spectrum would be characterized by strong absorption bands corresponding to the C=O stretching of the carboxylic acid and the amide (lactam) at approximately $1700\text{-}1750\text{ cm}^{-1}$ and 1650 cm^{-1} , respectively. A broad O-H stretching band from the carboxylic acid would also be expected around $2500\text{-}3300\text{ cm}^{-1}$.

Synthesis Methodology

The synthesis of **1-Benzyl-6-oxopiperidine-3-carboxylic acid** can be approached through several synthetic routes. A plausible and efficient method involves the Dieckmann condensation, an intramolecular cyclization of a diester.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Proposed Synthetic Pathway via Dieckmann Condensation

The following diagram illustrates a conceptual synthetic route.



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Caption: Proposed synthetic pathway for **1-Benzyl-6-oxopiperidine-3-carboxylic acid**.

Detailed Experimental Protocol (Representative)

This protocol is a representative example based on the principles of the Dieckmann condensation and subsequent hydrolysis.

Step 1: Synthesis of Ethyl 1-benzyl-6-oxopiperidine-3-carboxylate

- To a solution of sodium ethoxide (prepared by dissolving sodium metal in anhydrous ethanol) under an inert atmosphere (e.g., argon or nitrogen), add a solution of N-benzyl-N-(3-ethoxycarbonylpropyl)glycine ethyl ester in anhydrous toluene dropwise at room temperature.
- Heat the reaction mixture to reflux and maintain for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- After completion, cool the reaction mixture to room temperature and quench by the slow addition of a dilute acid (e.g., acetic acid or hydrochloric acid) until the solution is neutral.
- Perform a liquid-liquid extraction with a suitable organic solvent (e.g., ethyl acetate).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude ethyl 1-benzyl-6-oxopiperidine-3-carboxylate.
- Purify the crude product by column chromatography on silica gel.

Step 2: Hydrolysis to **1-Benzyl-6-oxopiperidine-3-carboxylic acid**

- Dissolve the purified ethyl 1-benzyl-6-oxopiperidine-3-carboxylate in a mixture of ethanol and an aqueous solution of a strong base (e.g., sodium hydroxide or potassium hydroxide).
- Stir the mixture at room temperature or with gentle heating until the ester is fully hydrolyzed (monitored by TLC).
- Remove the ethanol under reduced pressure.
- Cool the remaining aqueous solution in an ice bath and acidify to a pH of approximately 2-3 with a mineral acid (e.g., hydrochloric acid), leading to the precipitation of the carboxylic acid.
- Collect the precipitate by vacuum filtration, wash with cold water, and dry under vacuum to afford **1-Benzyl-6-oxopiperidine-3-carboxylic acid**.

Applications in Research and Drug Development

The piperidine ring is a privileged scaffold in medicinal chemistry, appearing in a wide array of approved drugs. This is due to its ability to adopt a stable chair conformation, allowing for the precise spatial orientation of substituents, and its basic nitrogen atom, which can be protonated at physiological pH, enhancing water solubility and enabling interactions with biological targets.

1-Benzyl-6-oxopiperidine-3-carboxylic acid serves as a valuable building block in the synthesis of more complex molecules. The carboxylic acid and the lactam carbonyl offer sites for further chemical elaboration, while the benzyl group can be retained or removed as a protecting group.

A notable example of the utility of a closely related derivative is the use of ethyl 1-benzyl-4-oxopiperidine-3-carboxylate hydrochloride as a key intermediate in the synthesis of Balofloxacin, a fluoroquinolone antibiotic.[\[10\]](#) This highlights the potential of the 1-benzyl-oxopiperidine-carboxylate scaffold in the development of novel therapeutic agents.

Safety and Handling

Based on available safety data sheets, **1-Benzyl-6-oxopiperidine-3-carboxylic acid** is classified as a hazardous substance.

- Hazard Statements:
 - H315: Causes skin irritation.[\[1\]](#)
 - H319: Causes serious eye irritation.[\[1\]](#)
 - H335: May cause respiratory irritation.[\[1\]](#)
- Precautionary Measures:
 - Wear protective gloves, protective clothing, eye protection, and face protection.[\[1\]](#)
 - Use only in a well-ventilated area.[\[1\]](#)
 - Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[1\]](#)

- Wash skin thoroughly after handling.[[1](#)]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances. Keep the container tightly closed.

Conclusion

1-Benzyl-6-oxopiperidine-3-carboxylic acid is a versatile heterocyclic compound with significant potential as a building block in organic synthesis and medicinal chemistry. Its well-defined structure and multiple functional groups allow for a wide range of chemical transformations, making it an attractive starting material for the synthesis of novel compounds with potential biological activity. While comprehensive experimental data for this specific molecule is not extensively documented in the public domain, its structural similarity to key pharmaceutical intermediates underscores its importance in the field of drug discovery. Proper handling and adherence to safety protocols are essential when working with this compound.

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References

- 1. [aksci.com](#) [aksci.com]
- 2. 1-Benzyl-6-oxo-3-piperidinecarboxylic acid | Sigma-Aldrich [[sigmaaldrich.com](#)]
- 3. 32749-55-6 1-Benzyl-6-oxopiperidine-3-carboxylic acid AKSci 6961CR [aksci.com]
- 4. PubChemLite - 1-benzyl-6-oxopiperidine-3-carboxylic acid (C13H15NO3) [[pubchemlite.lcsb.uni.lu](#)]
- 5. Dieckmann condensation - Wikipedia [[en.wikipedia.org](#)]
- 6. Dieckmann Condensation [[organic-chemistry.org](#)]
- 7. [lscollege.ac.in](#) [[lscollege.ac.in](#)]
- 8. Dieckmann Condensation - Chemistry Steps [[chemistrysteps.com](#)]
- 9. [chem.libretexts.org](#) [[chem.libretexts.org](#)]

- 10. apicule.com [apicule.com]
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